

5-Methoxy-4-nitro-1H-indole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methoxy-4-nitro-1H-indole

CAS No.: 135531-92-9

Cat. No.: B171884

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For Researchers, Scientists, and Drug Development Professionals

December 29, 2025

This technical guide provides a detailed overview of the physicochemical properties, potential synthetic and analytical methodologies, and postulated biological activities of **5-Methoxy-4-nitro-1H-indole**. Due to the limited availability of direct experimental data for this specific compound, this document synthesizes predicted values, information from closely related analogs, and established principles of indole chemistry. All quantitative data are presented in structured tables, and relevant experimental workflows and potential signaling pathways are visualized.

Core Physicochemical Properties

The physicochemical properties of **5-Methoxy-4-nitro-1H-indole** are crucial for understanding its behavior in biological and chemical systems. The data presented below is a combination of predicted values from computational models.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂ O ₃	LookChem[1]
Molecular Weight	192.17 g/mol	LookChem[1]
Boiling Point (Predicted)	408.2 ± 25.0 °C	LookChem[1]
Density (Predicted)	1.395 ± 0.06 g/cm ³	LookChem[1]
pKa (Predicted)	14.47 ± 0.30	LookChem[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	LookChem[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Methoxy-4-nitro-1H-indole** are not extensively documented in publicly available literature. However, based on established methods for the synthesis of substituted indoles, a plausible synthetic route and standard analytical procedures can be outlined.

Synthesis: A Postulated Approach via Nitration

The synthesis of **5-Methoxy-4-nitro-1H-indole** can be conceptually approached through the nitration of 5-methoxyindole. This method, common for introducing nitro groups to aromatic rings, would require careful control of reaction conditions to ensure regioselectivity and avoid degradation of the indole ring.[2]

Materials:

- 5-Methoxyindole
- Nitrating agent (e.g., fuming nitric acid in sulfuric acid, or a milder alternative like tetramethylammonium nitrate/trifluoroacetic anhydride)[2]
- Anhydrous solvent (e.g., dichloromethane, acetic acid)
- Ice bath

- Standard glassware for organic synthesis

Procedure:

- Dissolve 5-methoxyindole in the chosen anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath to 0°C.
- Slowly add the nitrating agent dropwise to the cooled solution while maintaining the temperature at 0°C to control the exothermic reaction.
- After the addition is complete, allow the reaction to stir at a low temperature for a specified duration, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully pouring the mixture over ice water.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to isolate **5-Methoxy-4-nitro-1H-indole**.

Analytical Characterization

The characterization of **5-Methoxy-4-nitro-1H-indole** would involve a combination of spectroscopic and chromatographic techniques to confirm its identity and purity.

High-Performance Liquid Chromatography (HPLC):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).^[3]
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).^[3]
- Detection: UV detection at its maximum absorbance wavelength (estimated around 280-350 nm due to the extended conjugation and nitro group).^[3]

Gas Chromatography-Mass Spectrometry (GC-MS):

- Derivatization: Silylation of the indole nitrogen with a reagent like BSTFA can improve volatility and peak shape.[3][4]
- Column: A non-polar capillary column (e.g., DB-5ms).[4]
- Ionization: Electron Impact (EI).[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectroscopy would be essential to confirm the structure, including the positions of the methoxy and nitro substituents on the indole ring.

Potential Biological Activities and Signaling Pathways

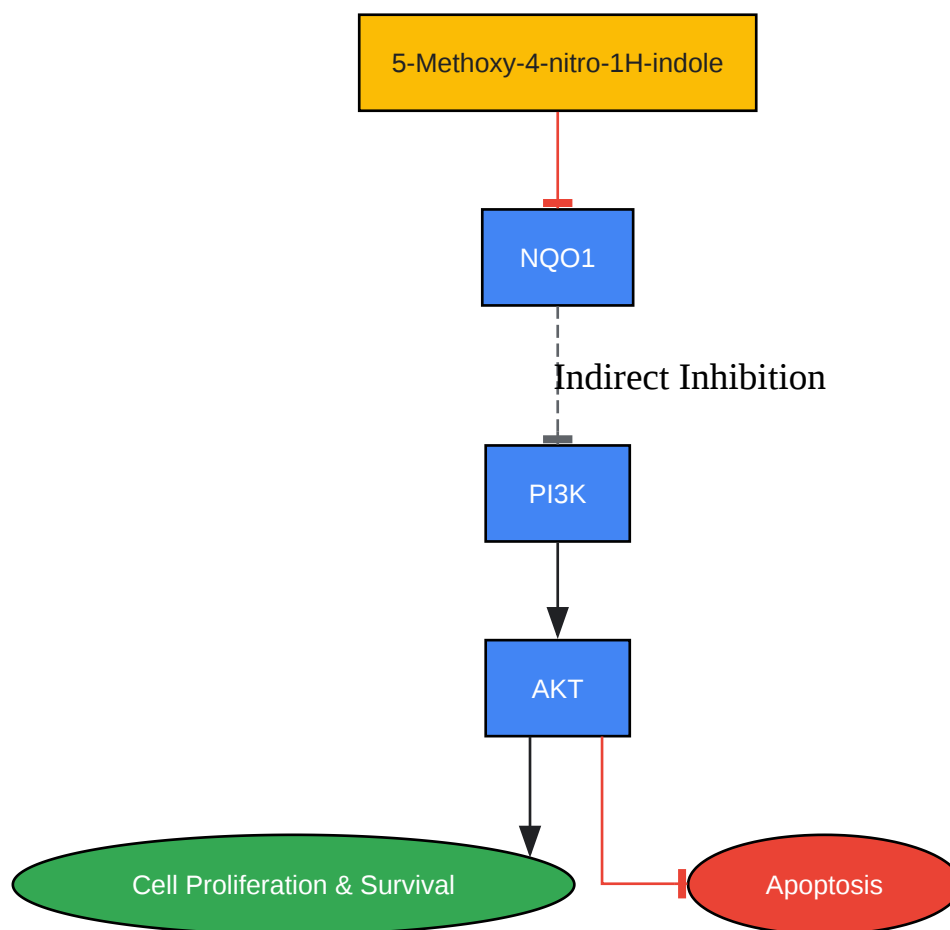
Direct biological studies on **5-Methoxy-4-nitro-1H-indole** are scarce. However, the known activities of related nitroindole and methoxyindole derivatives allow for the postulation of potential therapeutic applications and mechanisms of action.

Postulated Biological Activities

- Anticancer Properties: Nitroindole scaffolds have been investigated as binders of G-quadruplex DNA, particularly in the context of c-Myc oncogene regulation, suggesting a potential role in cancer therapy.[5] Furthermore, a complex indole derivative, 5-Methoxy-1,2-dimethyl-3-[(4-nitrophenoxy)methyl]indole-4,7-dione, has been shown to inhibit NAD(P)H:quinone oxidoreductase 1 (NQO1) and suppress pancreatic cancer cell viability through the PI3K/AKT pathway.[6]
- Serotonin Receptor Modulation: Various substituted indoles are known to interact with serotonin (5-HT) receptors. For instance, 4-nitroindole derivatives have been evaluated as 5-HT_{2A} receptor antagonists, while 5-methoxyindole derivatives have shown activity at 5-HT₄ receptors.[7][8][9] This suggests that **5-Methoxy-4-nitro-1H-indole** could potentially modulate serotonergic signaling.

Hypothetical Signaling Pathway: PI3K/AKT Inhibition

Based on the activity of the related compound ES936, a mechanism-based inhibitor of NQO1, it is plausible that **5-Methoxy-4-nitro-1H-indole** could exhibit anticancer effects by modulating the PI3K/AKT signaling pathway.[6] This pathway is a critical regulator of cell survival, proliferation, and apoptosis.

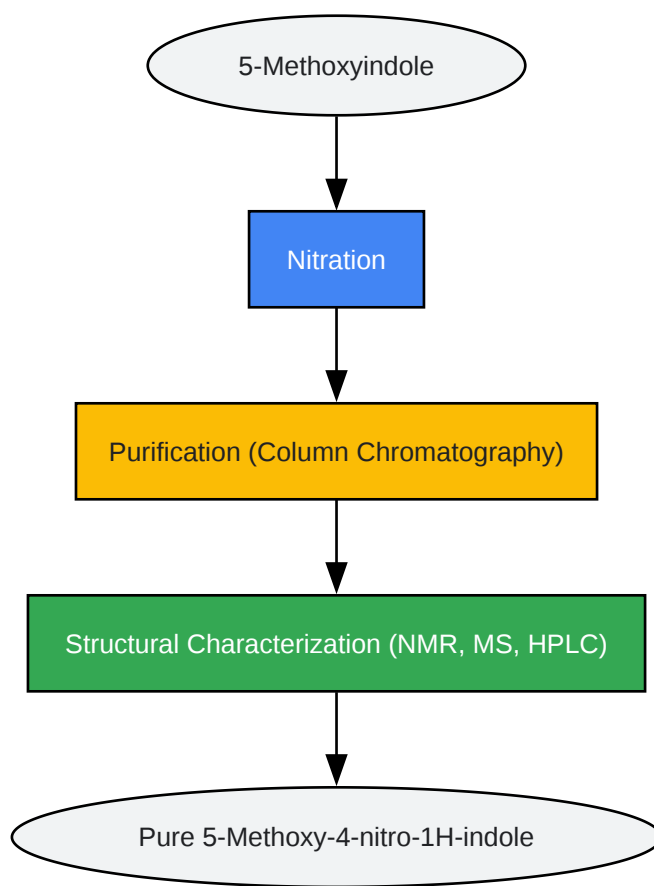


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Postulated inhibitory effect on the PI3K/AKT pathway.

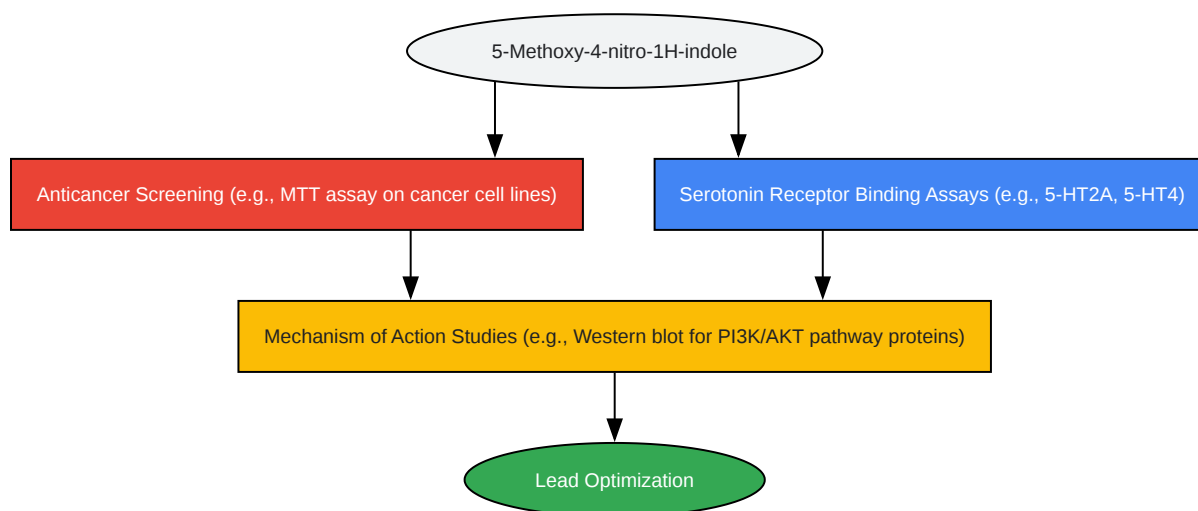
Experimental and Synthetic Workflows

The following diagrams illustrate the logical flow for the synthesis and subsequent biological evaluation of **5-Methoxy-4-nitro-1H-indole**.



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A generalized workflow for the synthesis and characterization.



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A proposed workflow for the biological evaluation.

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References

- 1. [lookchem.com](https://www.lookchem.com) [lookchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 4. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 5. d-nb.info [d-nb.info]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 7. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- 8. Assessment of the pharmacological properties of 5-methoxyindole derivatives at 5-HT4 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis and biological evaluation of 4-nitroindole derivatives as 5-HT2A receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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